

Application Notes and Protocols for Chimassorb 2020 in Weather-Resistant Coatings

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Compound of Interest

Compound Name: Chimassorb 2020

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Abstract

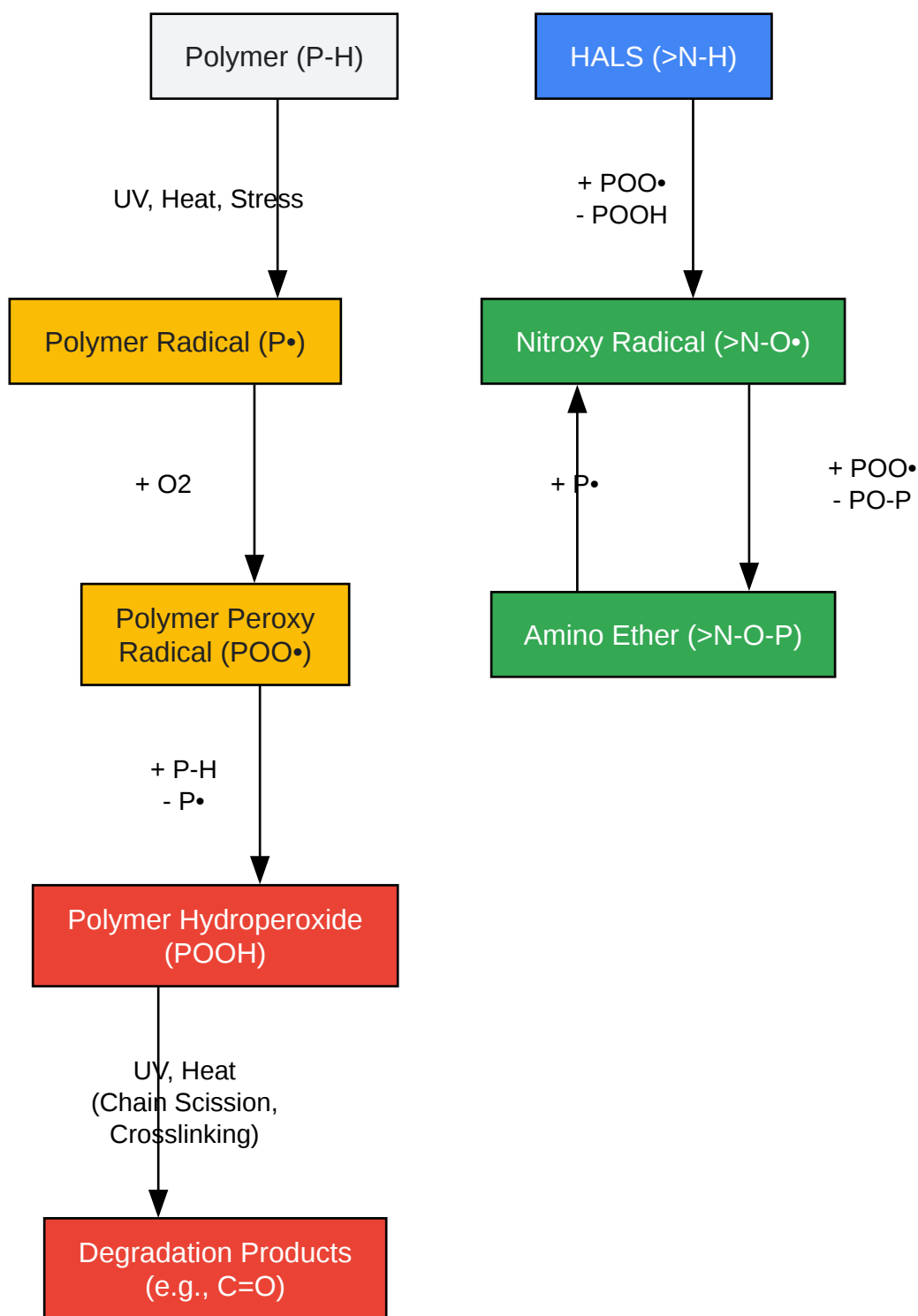
This document provides detailed application notes and experimental protocols for the use of **Chimassorb 2020**, a high molecular weight Hindered Amine Light Stabilizer (HALS), in the formulation of high-performance, weather-resistant coatings. **Chimassorb 2020** is designed to protect polymers and resins from degradation induced by UV light and long-term heat exposure.[1][2][3] Its high molecular weight and oligomeric structure ensure excellent compatibility within the polymer matrix and high resistance to extraction, leading to long-lasting protection.[2][4][5][6] These notes cover the mechanism of action, formulation guidelines, and standardized testing protocols to evaluate the performance of coatings containing this additive.

Introduction to Chimassorb 2020

Chimassorb 2020 is a block oligomeric HALS with a high molecular weight ranging from 2600-3400 g/mol.[4][7][8] Its key features include a narrow molecular weight distribution, which ensures consistent performance, and excellent compatibility with a wide range of polymers including polyolefins, polyurethanes, and polyamides.[2][4][5][7] In coatings, it provides superior protection against UV degradation and thermal oxidation, which manifests as improved gloss retention, prevention of cracking and chalking, and minimal color change over the product's lifetime.[3][5][9] Its mechanism does not involve UV absorption but rather the scavenging of free radicals, making it highly effective in both clear and pigmented systems.

Mechanism of Action: The Denisov Cycle

Hindered Amine Light Stabilizers function as potent antioxidants through a regenerative radical scavenging process known as the Denisov Cycle. Unlike UV absorbers that block UV radiation from reaching the polymer, HALS interrupt the auto-oxidation cycle initiated by radicals that have already formed. This cyclic process allows a single HALS molecule to neutralize a large number of radicals, providing highly efficient and long-lasting stabilization.



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Caption: The HALS stabilization mechanism (Denisov Cycle).

Formulation and Physical Properties

Chimassorb 2020 is supplied as slightly yellow granules and should be incorporated during the pigment dispersion or let-down stage of coating manufacturing.[4] Recommended dosage levels typically range from 0.1% to 1.4%, depending on the resin system, substrate, presence of other stabilizers, and expected service life of the coating.[1][4] For optimal performance, particularly in clear or lightly pigmented systems, it is often used in conjunction with a UV absorber (e.g., of the benzotriazole class).[4]

Table 1: Physical and Chemical Properties of **Chimassorb 2020**

| Property | Value |
|--------------------------|-----------------------------|
| Appearance | Slightly yellow granules |
| Molecular Weight | 2600 - 3400 g/mol [4][7][8] |
| Melting Range | 120 - 150 °C[4] |
| Specific Gravity (20°C) | 1.01 g/cm ³ [4] |
| Solubility (20°C, % w/w) | |
| Water | < 0.0001[4] |
| n-Hexane | > 50[4] |

| Dichloromethane | > 15[4] |

Performance Data in Weather-Resistant Coatings

The addition of **Chimassorb 2020** significantly enhances the durability of coatings upon exposure to harsh environmental conditions. The following tables present illustrative performance data for a standard 2K acrylic polyurethane clearcoat subjected to accelerated weathering.

Table 2: Gloss Retention after Accelerated Weathering (ASTM G155, Cycle 1)

| Formulation | Initial Gloss (60°) | Gloss after 1000 hrs | Gloss Retention (%) | Gloss after 2000 hrs | Gloss Retention (%) |
|-------------------------|---------------------|----------------------|---------------------|----------------------|---------------------|
| Control (No Stabilizer) | 92 | 65 | 70.7% | 31 | 33.7% |
| 0.5% Chimassorb 2020 | 92 | 88 | 95.7% | 75 | 81.5% |
| 1.0% Chimassorb 2020 | 92 | 90 | 97.8% | 84 | 91.3% |

| 1.0% **Chimassorb 2020** + 0.5% UVA | 92 | 91 | 98.9% | 89 | 96.7% |

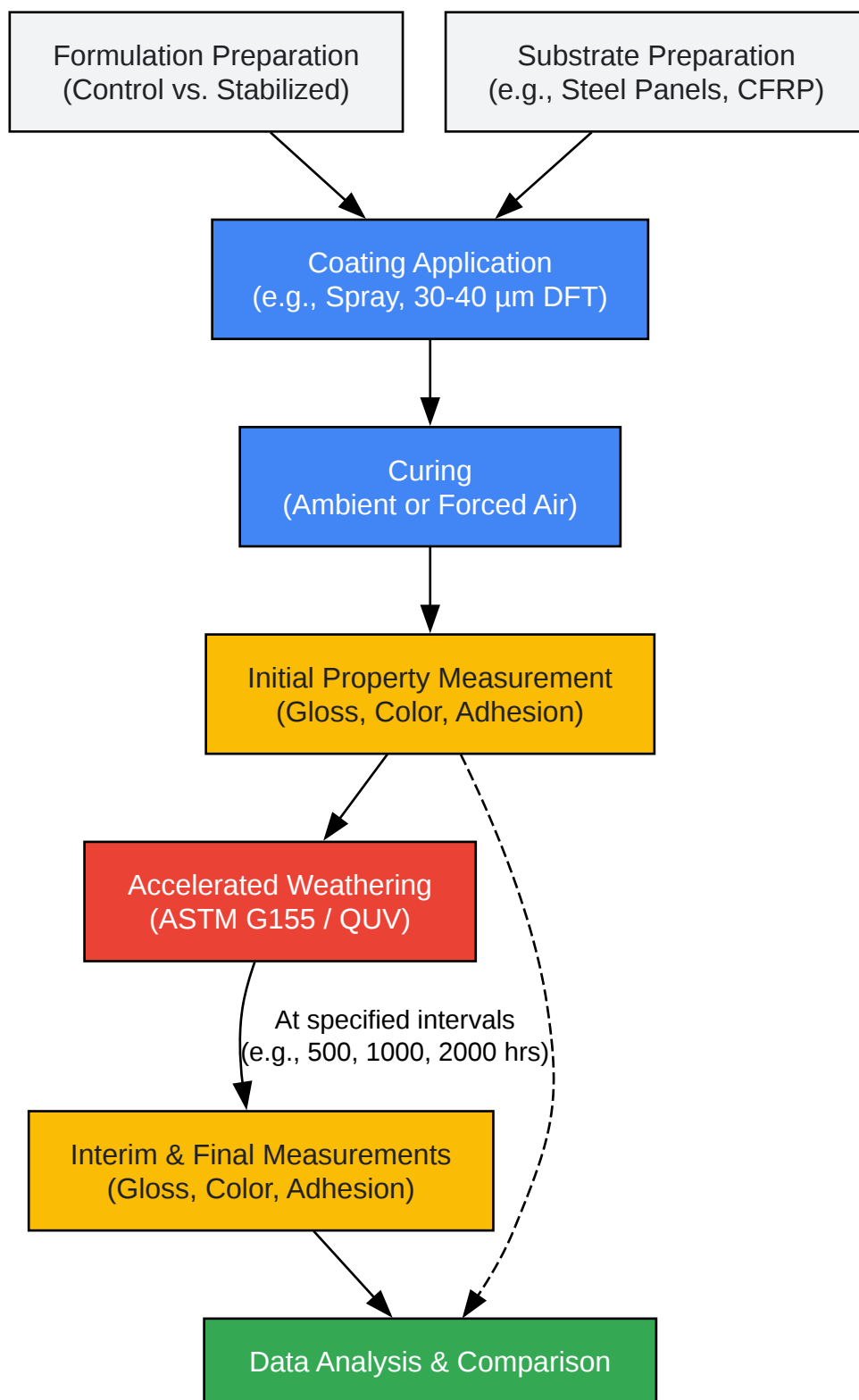
Table 3: Color Change (ΔE^*) after Accelerated Weathering (ASTM G155, Cycle 1)

| Formulation | ΔE^* after 1000 hrs | ΔE^* after 2000 hrs |
|-------------------------|-----------------------------|-----------------------------|
| Control (No Stabilizer) | 2.8 | 6.5 |
| 0.5% Chimassorb 2020 | 0.9 | 2.1 |
| 1.0% Chimassorb 2020 | 0.6 | 1.4 |

| 1.0% **Chimassorb 2020** + 0.5% UVA | 0.4 | 0.9 |

Experimental Protocols

A systematic approach is crucial for evaluating the efficacy of light stabilizers in a coating formulation. The following workflow outlines the key steps from formulation to performance assessment.



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Caption: Experimental workflow for evaluating coating durability.

Protocol 1: Formulation of a 2K PU Clearcoat

- Component A (Resin): To a mixing vessel, add an acrylic polyol resin.
- Dispersion: While stirring, add flow and leveling agents.
- Stabilizer Addition:
 - For Stabilized Sample: Slowly add the desired weight percentage (e.g., 1.0%) of **Chimassorb 2020**. If using a co-stabilizer (UVA), add it at this stage.
 - For Control Sample: Proceed without adding stabilizers.
- Mixing: Mix at medium speed for 30 minutes to ensure complete dissolution and homogenous distribution of the additives.[\[10\]](#)
- Component B (Hardener): Just before application, add the stoichiometric amount of an aliphatic polyisocyanate curing agent to Component A.
- Final Mix: Stir the combined components for 10-15 minutes. Allow for a short induction time if recommended by the resin manufacturer.

Protocol 2: Coating Application and Curing

- Substrate: Use standardized panels (e.g., Q-Panels) or the intended final substrate (e.g., carbon fiber reinforced polymer - CFRP).[\[10\]](#) Ensure panels are clean and degreased.
- Application: Apply the coating using a spray gun to achieve a consistent dry film thickness (DFT) of 30-40 μm .[\[10\]](#)
- Flash-off: Allow the coated panels to flash-off at ambient temperature for 15-20 minutes.
- Curing: Cure the panels according to the resin manufacturer's specifications (e.g., 7 days at ambient temperature or 30 minutes at 60°C).
- Conditioning: Before initial testing, condition the cured panels for at least 24 hours at standard conditions (23°C, 50% relative humidity).

Protocol 3: Accelerated Weathering and Performance Evaluation

- Initial Measurements:
 - Gloss: Measure the 60° gloss at three different locations on each panel using a gloss meter (as per ASTM D523).
 - Color: Measure the CIELAB coordinates (L, a, b*) using a colorimeter or spectrophotometer (as per ASTM D2244).
 - Adhesion: Perform a cross-hatch adhesion test according to ASTM D3359.[10]
- Accelerated Weathering:
 - Place the panels in an accelerated weathering tester (e.g., Xenon Arc apparatus).
 - Run the test according to a standard cycle, such as ASTM G155 Cycle 1, which simulates outdoor sun exposure with intermittent moisture.[10]
- Periodic Evaluation:
 - Remove the panels at predetermined intervals (e.g., every 500 hours).
 - Repeat the gloss and color measurements.
 - Calculate gloss retention (%) and total color difference (ΔE^*).
 - Visually inspect for cracking, blistering, or chalking.
- Final Evaluation: At the conclusion of the test (e.g., 2500 hours), perform a final set of measurements, including the destructive cross-hatch adhesion test, to assess coating integrity.[10]

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